

Commercial Availability and Technical Guide for 2-Bromo-5-(difluoromethyl)pyridine

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Compound of Interest

Compound Name:	2-Bromo-5-(difluoromethyl)pyridine
Cat. No.:	B580353

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-5-(difluoromethyl)pyridine is a key building block in medicinal chemistry and drug discovery, sought after for its utility in the synthesis of novel pharmaceutical candidates. The presence of the difluoromethyl group can significantly modulate the physicochemical and pharmacokinetic properties of a molecule, such as metabolic stability, lipophilicity, and pKa, making it a valuable moiety in the design of new therapeutic agents. This technical guide provides a comprehensive overview of the commercial availability of **2-Bromo-5-(difluoromethyl)pyridine**, its chemical and physical properties, and detailed protocols for its application in common cross-coupling reactions.

Chemical and Physical Properties

2-Bromo-5-(difluoromethyl)pyridine, with the CAS number 1227563-31-7, is a solid at room temperature with a melting point in the range of 25-30°C.^[1] It is characterized by the molecular formula C₆H₄BrF₂N and a molecular weight of approximately 208.00 g/mol. For optimal stability, it is recommended to store this compound at 2-8°C.^[1]

Property	Value	References
CAS Number	1227563-31-7	[1] [2] [3]
Molecular Formula	C ₆ H ₄ BrF ₂ N	[2] [3]
Molecular Weight	208.00 g/mol	
Appearance	Solid, Pale yellow low melting solid	[2] [4]
Melting Point	25-30 °C	[1]
Storage Temperature	2-8°C	[1]
SMILES	FC(F)c1ccc(Br)nc1	
InChI	1S/C6H4BrF2N/c7-5-2-1-4(3-10-5)6(8)9/h1-3,6H	

Commercial Suppliers and Availability

2-Bromo-5-(difluoromethyl)pyridine is commercially available from a variety of chemical suppliers, catering to both research and development as well as larger-scale manufacturing needs. Purity levels typically range from 95% to over 98%, with common grades being 96% and 97%.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#) The compound is available in quantities ranging from milligrams to kilograms. Below is a summary of some of the key suppliers and their offerings.

Supplier	Purity	Available Quantities
Sigma-Aldrich	96%	Custom
CymitQuimica	95%	100mg, 250mg, 1g, 5g, 10g, 25g, 50g, 100g
Anax Laboratories	>98%	Custom
Arctom	97%	10g
BLD Pharm	Not Specified	Custom
Shaanxi Cuicheng Biomedical	≥98% (HPLC)	g, kg
ChemicalBook	97%	5mg, 0.25g, 0.5g, 1g, 2.5g, 5g, 10g

Note: Pricing information is highly variable and subject to change. Please consult the respective suppliers for current pricing.

Quality Control and Representative Analytical Data

Ensuring the purity and identity of **2-Bromo-5-(difluoromethyl)pyridine** is critical for its successful application in synthesis. Suppliers typically provide a Certificate of Analysis (CoA) with each batch, detailing the results of quality control testing. The most common analytical techniques for purity assessment of this compound are High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy.

While a specific CoA for **2-Bromo-5-(difluoromethyl)pyridine** was not publicly available, a representative CoA for a similar brominated pyridine derivative would typically include:

- Product Name and CAS Number: To confirm the identity of the compound.
- Lot Number: For batch traceability.
- Appearance: To ensure it meets the expected physical form.
- Purity by HPLC: This is a quantitative measure of the compound's purity, often expressed as a percentage area of the main peak.

- ^1H NMR and ^{19}F NMR: To confirm the chemical structure and identify any impurities.
- Mass Spectrometry (MS): To confirm the molecular weight.

Researchers can request a CoA from the supplier for the specific lot they are purchasing.

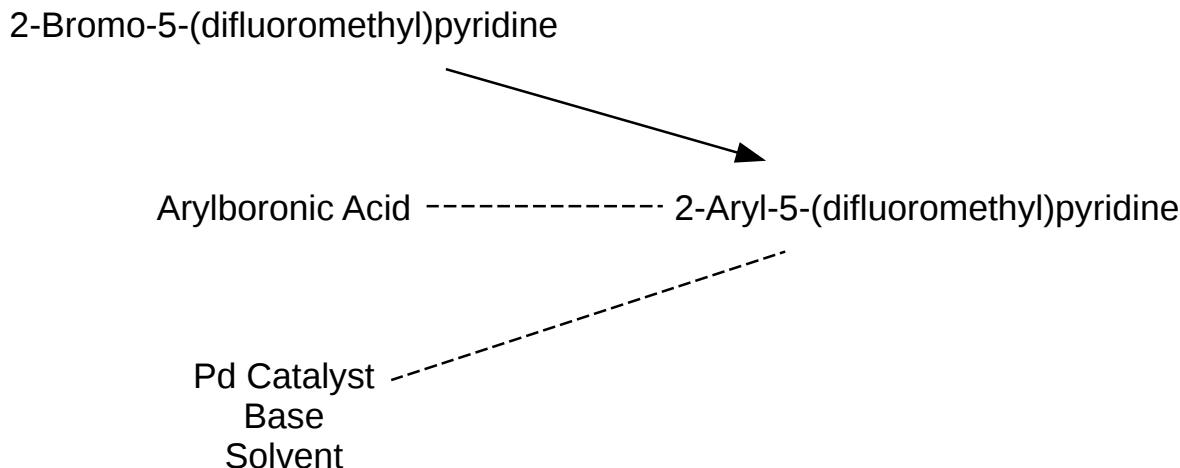
Experimental Protocols

2-Bromo-5-(difluoromethyl)pyridine is a versatile substrate for various cross-coupling reactions, which are fundamental transformations in the synthesis of complex organic molecules. Below are detailed, representative protocols for Suzuki-Miyaura coupling and Buchwald-Hartwig amination reactions.

Suzuki-Miyaura Coupling Protocol

This protocol describes a typical procedure for the palladium-catalyzed cross-coupling of **2-Bromo-5-(difluoromethyl)pyridine** with an arylboronic acid.

Reaction Scheme:



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General workflow for a Suzuki-Miyaura cross-coupling reaction.

Materials:

- **2-Bromo-5-(difluoromethyl)pyridine** (1.0 equiv)
- Arylboronic acid (1.2 equiv)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 3 mol%)
- Base (e.g., K_2CO_3 , 2.0 equiv)
- Degassed solvent (e.g., 1,4-Dioxane/Water, 4:1 mixture)
- Schlenk flask or reaction vial
- Inert gas (Argon or Nitrogen)

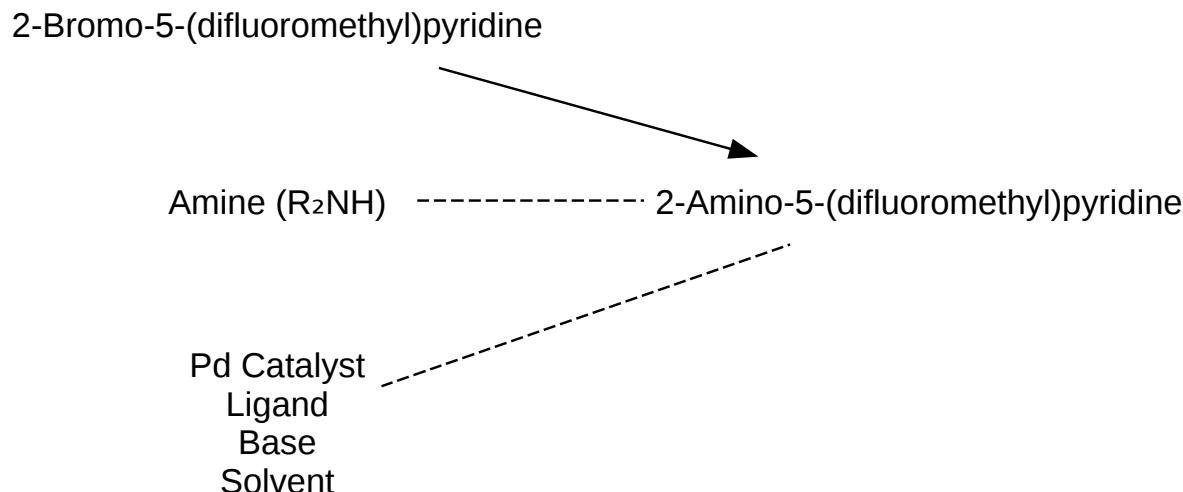
Procedure:

- To a dry Schlenk flask, add **2-Bromo-5-(difluoromethyl)pyridine**, the arylboronic acid, the base, and the palladium catalyst.
- Seal the flask, and then evacuate and backfill with an inert gas three times.
- Add the degassed solvent mixture via syringe.
- Heat the reaction mixture to 90°C and stir for 12-24 hours. Monitor the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature and add water.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate) three times.
- Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Buchwald-Hartwig Amination Protocol

This protocol outlines a general procedure for the palladium-catalyzed amination of **2-Bromo-5-(difluoromethyl)pyridine** with a primary or secondary amine.

Reaction Scheme:

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General workflow for a Buchwald-Hartwig amination reaction.

Materials:

- **2-Bromo-5-(difluoromethyl)pyridine** (1.0 equiv)
- Amine (1.2 equiv)
- Palladium precursor (e.g., $Pd_2(dba)_3$, 2 mol%)
- Phosphine ligand (e.g., XPhos, 4 mol%)
- Base (e.g., $NaOtBu$, 1.4 equiv)
- Anhydrous, degassed solvent (e.g., Toluene)
- Schlenk flask or sealed tube
- Inert gas (Argon or Nitrogen)

Procedure:

- To an oven-dried Schlenk flask, add the palladium precursor, the phosphine ligand, and the base.
- Seal the flask and evacuate and backfill with an inert gas three times.
- Add the anhydrous, degassed solvent via syringe.
- Stir the mixture at room temperature for 10-15 minutes to pre-form the catalyst.
- Add **2-Bromo-5-(difluoromethyl)pyridine** and the amine to the reaction mixture.
- Heat the reaction mixture to 100°C and stir for 4-12 hours. Monitor the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature and quench with a saturated aqueous solution of NH₄Cl.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate) three times.
- Combine the organic layers, wash with brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Safety Information

2-Bromo-5-(difluoromethyl)pyridine is classified as a warning-level hazard. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

2-Bromo-5-(difluoromethyl)pyridine is a readily available and valuable building block for the synthesis of novel compounds in drug discovery and development. A range of suppliers offer this compound in various purities and quantities, making it accessible for both small-scale

research and larger-scale applications. The provided experimental protocols for Suzuki-Miyaura coupling and Buchwald-Hartwig amination serve as a practical starting point for researchers to utilize this versatile reagent in their synthetic endeavors. As with all chemical reagents, adherence to proper safety protocols is essential when handling and using **2-Bromo-5-(difluoromethyl)pyridine**.

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